

Operational Guide: Safe Disposal of tert-Butyl (2R)-2-Aminopentanoate

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Compound of Interest

Compound Name: *tert-butyl (2R)-2-aminopentanoate*

CAS No.: 158741-16-3

Cat. No.: B1148624

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Executive Summary & Immediate Classification

tert-Butyl (2R)-2-aminopentanoate (also known as D-Norvaline tert-butyl ester) requires specific handling due to its chemical lability. Unlike standard organic waste, this compound presents a pressure-generation hazard if improperly segregated.

- Primary Waste Class: Non-Halogenated Organic.
- RCRA Status: Not P-listed or U-listed; likely D001 (Ignitable) if in solution.
- Critical Restriction: DO NOT mix with acidic waste streams (e.g., TFA, HCl, H₂SO₄).

Hazard Profile & Physical Properties[1][2]

Before disposal, you must identify the physical form. This compound is frequently supplied as a hydrochloride salt (solid) or a free base (oil/liquid).

Physical & Chemical Data

| Property | Specification | Operational Implication |
|------------------|--|--|
| CAS Number | 145508-66-7 (Free Base) / 1379444-89-9 (HCl Salt) | Use for waste labeling manifest. |
| Physical State | Colorless oil (Free Base) or White Solid (Salt) | Determines if "Solid" or "Liquid" waste stream is used. |
| Flash Point | ~90°C (Free Base, estimated) | Combustible. Keep away from oxidizers.[1][2] |
| Acidity/Basicity | Basic (Amine group) | Incompatible with strong acids and acid chlorides. |
| Reactivity | Acid Labile | High Risk: Hydrolyzes to release Isobutylene gas. |

GHS Hazard Classification[1]

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

Critical Safety Mechanism: The Isobutylene Hazard

Expert Insight: The most common accident involving tert-butyl esters is container over-pressurization.

The tert-butyl ester moiety is designed to be acid-labile.[3] If this waste is poured into a "General Organic Waste" drum that contains acidic residues (common in peptide synthesis labs using Trifluoroacetic acid), the following reaction occurs spontaneously:

Risk: A sealed waste drum can pressurize and rupture. Protocol: Always segregate tert-butyl esters into neutral or basic organic waste streams.

Step-by-Step Disposal Protocol

Phase A: Pre-Disposal Assessment

- Check pH: If the material is in solution, verify pH is

 . If acidic, neutralize carefully with saturated sodium bicarbonate (

) before disposal.
- Phase separation: If the waste contains aqueous layers, separate the organic layer. This compound is organic-soluble.

Phase B: Waste Stream Selection

Select the appropriate container based on the matrix:

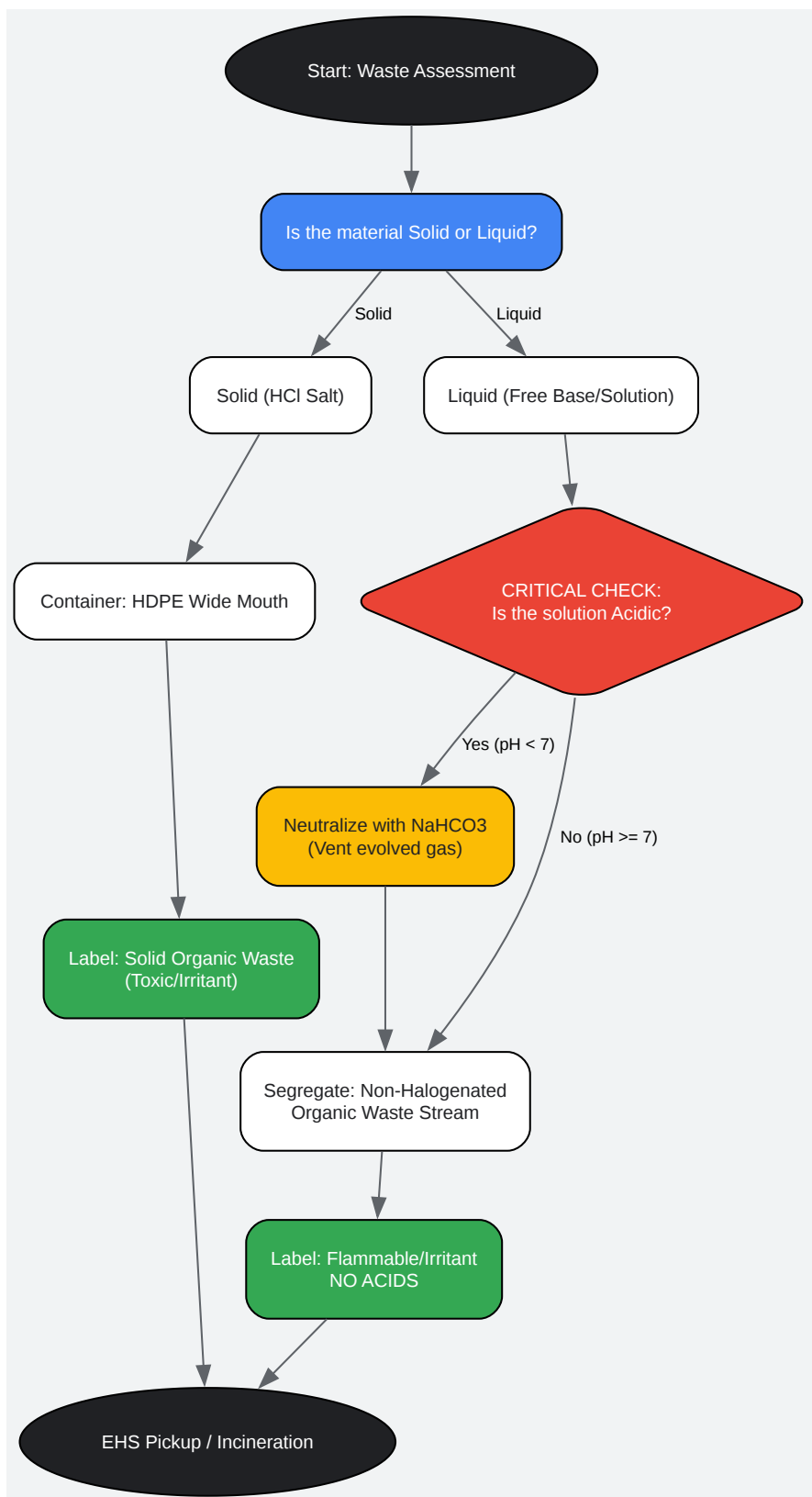
- Scenario 1: Pure Solid (Expired/Degraded Reagent)
 - Container: HDPE wide-mouth jar.
 - Label: "Hazardous Waste - Solid Organic - Irritant."
 - Action: Double-bag the original container or transfer solid directly. Do not dissolve in solvent solely for disposal (minimization principle).
- Scenario 2: Reaction Mixture (Liquid)
 - Container: HDPE or Glass solvent carboy (Safety Can).
 - Stream: Non-Halogenated Organic Solvents (High BTU).
 - Additives: Ensure no strong acids are present.^[1]

Phase C: Labeling & Handover

- Labeling: Must include full chemical name (**tert-butyl (2R)-2-aminopentanoate**), CAS number, and hazard pictograms (Irritant).
- Storage: Store in a secondary containment tray in a well-ventilated satellite accumulation area (SAA) until pickup.

Visual Workflow: Decision Logic

The following diagram outlines the decision process for safe disposal, ensuring segregation from acidic triggers.



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Caption: Figure 1. Decision tree for the safe segregation and disposal of tert-butyl amino acid esters, prioritizing the prevention of acid-catalyzed gas evolution.

Spill Contingency Plan

In the event of a benchtop spill:

- Evacuate & Ventilate: The free base has a distinct amine odor. Clear the immediate area.^[1]
- PPE: Wear nitrile gloves, lab coat, and safety glasses.
- Absorb:
 - For Liquids: Use a clay-based absorbent (vermiculite) or an amine-specific spill kit. Do not use paper towels if the spill is large (flammability risk).
 - For Solids: Sweep gently to avoid dust generation.
- Clean: Wipe the surface with a mild detergent solution. Avoid using strong acids (like 10% HCl) to clean the surface, as this will degrade the ester and release gas. Use water or ethanol.
- Disposal: Place all spill debris into a sealed bag, label as "Chemical Spill Debris - Organic," and process as solid hazardous waste.

References

- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. The National Academies Press.^[4] [\[Link\]](#)
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